

Application Note: (1R,2R)-2-Propoxycyclohexan-1-amine as a Pharmaceutical Intermediate[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (1R,2R)-2-Propoxycyclohexan-1-amine

CAS No.: 2253632-57-2

Cat. No.: B2717820

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Executive Summary & Strategic Significance

(1R,2R)-2-Propoxycyclohexan-1-amine represents a critical class of 1,2-trans-disubstituted cyclohexane building blocks.[1] Its rigid chair conformation locks the amino and ether substituents into a specific spatial arrangement (diequatorial in the ground state), which is essential for high-affinity binding to protein targets such as the hERG potassium channel, NaV1.x sodium channels, and Sigma receptors.[1]

This scaffold acts as a "conformational lock," reducing the entropic penalty of binding compared to flexible linear alkyl chains.[1] It is structurally homologous to the core pharmacophore found in anti-arrhythmic drugs like Vernakalant and various investigational analgesics.[1]

Key Applications

- Medicinal Chemistry: Optimization of LogP and blood-brain barrier (BBB) permeability via the propoxy chain (LogP ~1.8–2.1).[1]

- Process Chemistry: A robust chiral resolving agent and intermediate for reductive amination. [1]
- Stereochemical Control: The (1R,2R) configuration is often the "eutomer" (active isomer) in CNS and cardiovascular targets, necessitating high Enantiomeric Excess (% ee).

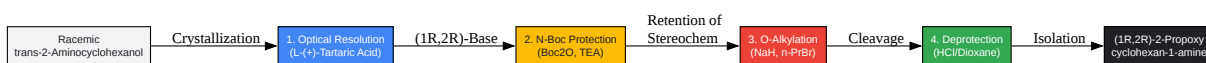
Chemical Profile & Properties[1][2][3][4][5][6][7][8][9]

Property	Specification	Notes
IUPAC Name	(1R,2R)-2-Propoxycyclohexan-1-amine	Trans-diequatorial configuration
Molecular Formula	C ₉ H ₁₉ NO	
Molecular Weight	157.26 g/mol	
Appearance	Colorless to pale yellow oil	Hygroscopic
Chirality	(1R, 2R)	Enantiomer of (1S, 2S)
Solubility	Soluble in MeOH, EtOH, DCM, DMSO	Slightly soluble in water (pH dependent)
pKa (Calc.)	~10.5 (Amine)	Forms stable salts (HCl, Tartrate)

Synthesis Protocol: The "Boc-Retention" Strategy

Objective: Synthesize **(1R,2R)-2-Propoxycyclohexan-1-amine** with >99% ee and >98% chemical purity. Challenge: Direct alkylation of the amino-alcohol can lead to N-alkylation side products.[1] Solution: A 4-step protocol involving Resolution, N-Protection, O-Alkylation, and Deprotection.[1]

Workflow Visualization



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Caption: Step-wise synthesis ensuring retention of the (1R,2R) stereocenter configuration.

Detailed Methodology

Step 1: Optical Resolution^[1]

- Dissolution: Dissolve racemic trans-2-aminocyclohexanol (100 g, 0.87 mol) in Methanol (500 mL).
- Addition: Add L-(+)-Tartaric acid (0.5 eq) dissolved in hot Methanol.
- Crystallization: Heat to reflux, then cool slowly to 0°C over 12 hours. The (1R,2R)-amine tartrate salt crystallizes out.^[1]
- Recrystallization: Recrystallize the salt from MeOH/Water (9:1) to achieve >99% ee.
- Free Basing: Treat the salt with 4M NaOH and extract with DCM to yield (1R,2R)-2-aminocyclohexanol.

Step 2: N-Boc Protection

Rationale: Blocks the nitrogen to prevent N-propylation in the next step.^[1]

- Dissolve (1R,2R)-2-aminocyclohexanol (1 eq) in DCM.
- Add Triethylamine (1.5 eq) and cool to 0°C.
- Add Di-tert-butyl dicarbonate (Boc₂O, 1.1 eq) dropwise.^[1]
- Stir at RT for 4 hours. Wash with citric acid (10%) and brine. Concentrate to yield (1R,2R)-N-Boc-2-aminocyclohexanol.

Step 3: O-Alkylation (The Critical Step)

Safety Warning: NaH generates hydrogen gas.^[1] Perform under Nitrogen.

- Deprotonation: Suspend Sodium Hydride (NaH, 60% in oil, 1.5 eq) in anhydrous DMF (Dimethylformamide) at 0°C.

- Addition: Add N-Boc intermediate (1 eq) in DMF dropwise. Stir for 30 min until H₂ evolution ceases.
- Alkylation: Add 1-Bromopropane (1.2 eq) dropwise.
- Reaction: Warm to RT and stir for 12-18 hours. Monitor by TLC (Hexane/EtOAc 4:1).[\[1\]](#)
- Quench: Carefully add water at 0°C. Extract with EtOAc.
- Purification: Silica gel chromatography is usually required to remove unreacted starting material.[\[1\]](#)

Step 4: Deprotection & Salt Formation[\[1\]](#)

- Dissolve the O-propylated intermediate in 1,4-Dioxane.
- Add 4M HCl in Dioxane (5 eq). Stir at RT for 2-4 hours.[\[1\]](#)
- Precipitation: The product often precipitates as the Hydrochloride salt.[\[1\]](#)
- Filtration: Filter and wash with diethyl ether to obtain **(1R,2R)-2-Propoxycyclohexan-1-amine HCl**.

Analytical Quality Control (QC)

Ensuring enantiomeric purity is the single most critical QC parameter.[\[1\]](#)

Protocol: Chiral HPLC Method

This method separates the (1R,2R) enantiomer from the (1S,2S) antipode and the cis-diastereomers.

Parameter	Condition
Column	Daicel CHIRALPAK® AD-H or OD-H (4.6 x 250 mm, 5 µm)
Mobile Phase	n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0. [1] 1)
Flow Rate	1.0 mL/min
Temperature	25°C
Detection	UV @ 210 nm (low absorption, high concentration required) or RI (Refractive Index)
Retention Times	(1R,2R) typically elutes after (1S,2S) on AD-H (Verify with standards)

Protocol: NMR Verification

- ¹H NMR (400 MHz, CDCl₃): Look for the characteristic multiplet of the methine proton attached to the ether oxygen (H-2) at δ 3.1–3.3 ppm.[\[1\]](#) The coupling constant () between H-1 and H-2 should be ~10 Hz, indicative of trans-diaxial protons (confirming the diequatorial substituent configuration).[\[1\]](#)
- ¹³C NMR: Distinct signals for the propoxy carbons (approx. δ 72, 23, 10 ppm).[\[1\]](#)

Application in Drug Development[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[11\]](#)

Coupling Reactions (Reductive Amination)

The free amine is typically coupled to aldehydes or ketones to form the final drug scaffold.[\[1\]](#)

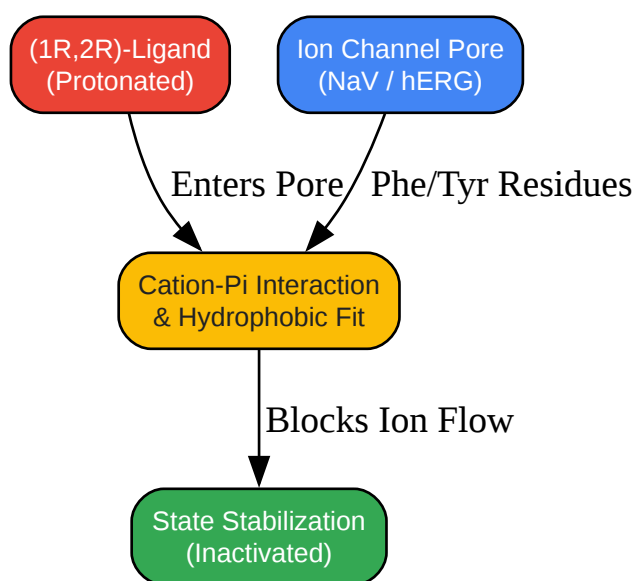
Standard Procedure:

- Mix **(1R,2R)-2-Propoxycyclohexan-1-amine** (1 eq) with the target Aldehyde (1 eq) in DCE (Dichloroethane).
- Add Sodium Triacetoxyborohydride (STAB, 1.5 eq) and Acetic Acid (1 eq).

- Stir for 4-16 hours.
- This method preserves the stereocenter on the cyclohexane ring.[1]

Mechanistic Pathway (Ion Channel Blockade)

The (1R,2R)-ether-amine motif binds to the inner pore of voltage-gated ion channels.[1] The protonated amine interacts with conserved aromatic residues (Phe/Tyr) via cation-pi interactions, while the propoxy tail projects into hydrophobic pockets, stabilizing the "inactivated" state of the channel.[1]



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Caption: Pharmacological mechanism of action for 1,2-amino-ether scaffolds.[1]

Safety & Handling

- Corrosivity: As a primary amine, the compound is corrosive to skin and eyes.[1] Wear neoprene gloves and face shield.[1]
- Stability: Store as the HCl salt for long-term stability.[1] The free base absorbs CO₂ from air to form carbamates.[1] Store under Nitrogen/Argon at 2-8°C.
- Reactivity: Incompatible with strong oxidizing agents and acid chlorides (unless acylation is intended).[1]

References

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Sources

- 1. Buy (1R,2R)-2-Ethylcyclohexan-1-amine | 2164-24-1 [smolecule.com]
- 2. (1R,2R)-2-Aminocyclohexanol | C6H13NO | CID 735777 - PubChem [pubchem.ncbi.nlm.nih.gov]
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